

# Application Notes and Protocols: Nerol as a Fragrance Ingredient in Perfumery

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nerol

Cat. No.: B7767744

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## Introduction

**Nerol** is an acyclic monoterpene alcohol, specifically the cis-isomer of geraniol, that serves as a fundamental building block in perfumery.[1] With the chemical formula  $C_{10}H_{18}O$ , it is naturally present in numerous essential oils, including **neroli**, lemongrass, palmarosa, and clary sage.[1][2][3] Its name is derived from its discovery in **neroli** oil, which is extracted from the blossoms of the bitter orange tree.[4] Valued for its unique olfactory profile, **nerol** imparts a fresh, sweet, and floral character to fragrance compositions, distinct from its more common trans-isomer, geraniol. These application notes provide detailed protocols and data for researchers, scientists, and formulation professionals on the effective use of **nerol** in perfumery.

## Physicochemical and Olfactory Properties

**Nerol** is a colorless to pale yellow oily liquid with a distinct aroma. Its physical and chemical properties are critical for its handling, formulation, and performance in various applications.

Data Presentation: Physicochemical Properties of **Nerol**

Property	Value	References
Chemical Name	(2Z)-3,7-Dimethylocta-2,6-dien-1-ol	
CAS Number	106-25-2	
FEMA Number	2770	
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	
Molecular Weight	154.25 g/mol	
Appearance	Colorless to pale yellow oily liquid	
Boiling Point	224-225 °C (at 745 mmHg)	
Flash Point	96 - 99 °C	
Density	~0.872 - 0.881 g/cm <sup>3</sup> at 20°C	
Solubility	Soluble in alcohols and oils; slightly soluble in water	
Vapor Pressure	0.0158 mmHg @ 23°C	
Tenacity on Smelling Strip	> 40 hours	

### Olfactory Profile

**Nerol** is classified as a middle note in perfumery. Its scent is predominantly floral and citrusy, often described as a fresh, sweet rose with significant **neroli** and citrus (lemon/lime) facets. A key characteristic that distinguishes **nerol** from geraniol is its unique "wet seashore" or marine quality, which provides a watery, transparent freshness to compositions. It is considered greener and less heavy than geraniol, making it ideal for adding brightness and a natural feel to floral accords.

## Applications in Fragrance Formulations

**Nerol** is a versatile ingredient used across a wide range of fragrance types. Its primary function is to enhance floral and citrus compositions, adding freshness, radiance, and complexity.

### Key Applications:

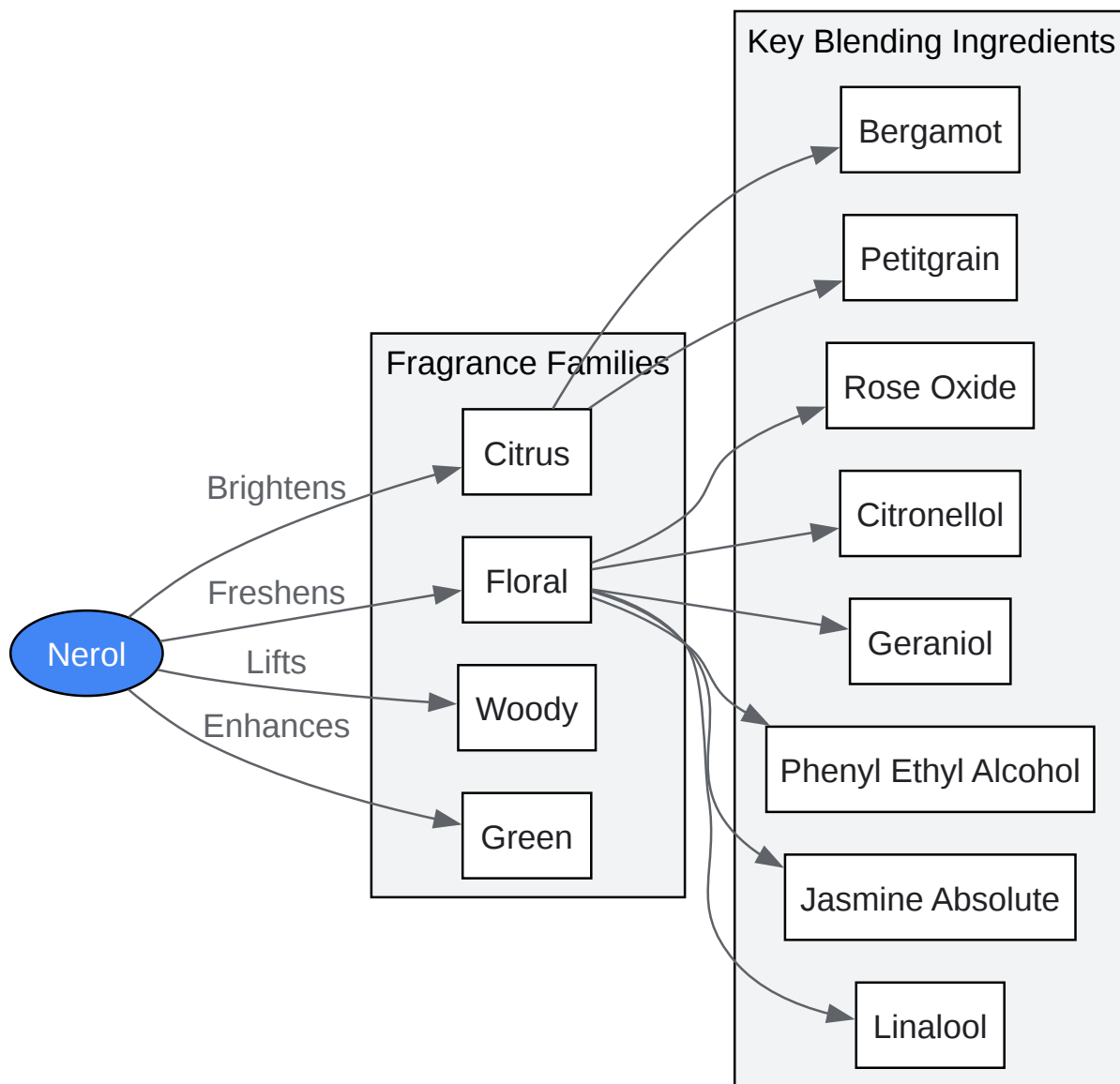
- **Rose Accords:** It imparts a fresh, dewy, and natural character that cannot be achieved with other rose alcohols like geraniol or citronellol.
- **Neroli and Orange Blossom:** As a namesake component, it is vital for recreating authentic **neroli** and orange blossom fragrances.
- **White Florals:** **Nerol** is used extensively in magnolia, jasmine, lilac, and muguet accords to provide a clean, transparent floralcy.
- **Eau de Cologne:** It blends exceptionally well with citrus oils (bergamot, petitgrain) and is a key ingredient in classic and modern colognes.
- **Functional Perfumery:** **Nerol** is used in personal care products like lotions, shampoos, and soaps, as well as in household items such as air fresheners and candles.

### Data Presentation: Recommended Usage Levels of **Nerol**

Application Type	Concentration Range (%)	References
Fine Fragrance (Parfum, EdT)	0.1 - 5.0%	
Perfume Compounds (General)	0.1 - 8.0% (Average ~1.7%)	
Functional Products (e.g., lotions, soaps)	0.05 - 2.0%	
Maximum Recommended Use	Up to 20% in fragrance concentrate	

### Visualization: Olfactory Blending Profile of **Nerol**

The following diagram illustrates the synergistic blending relationships between **nerol** and other common fragrance families and materials.



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Caption: Logical relationships of **Nerol** with key fragrance families and ingredients.

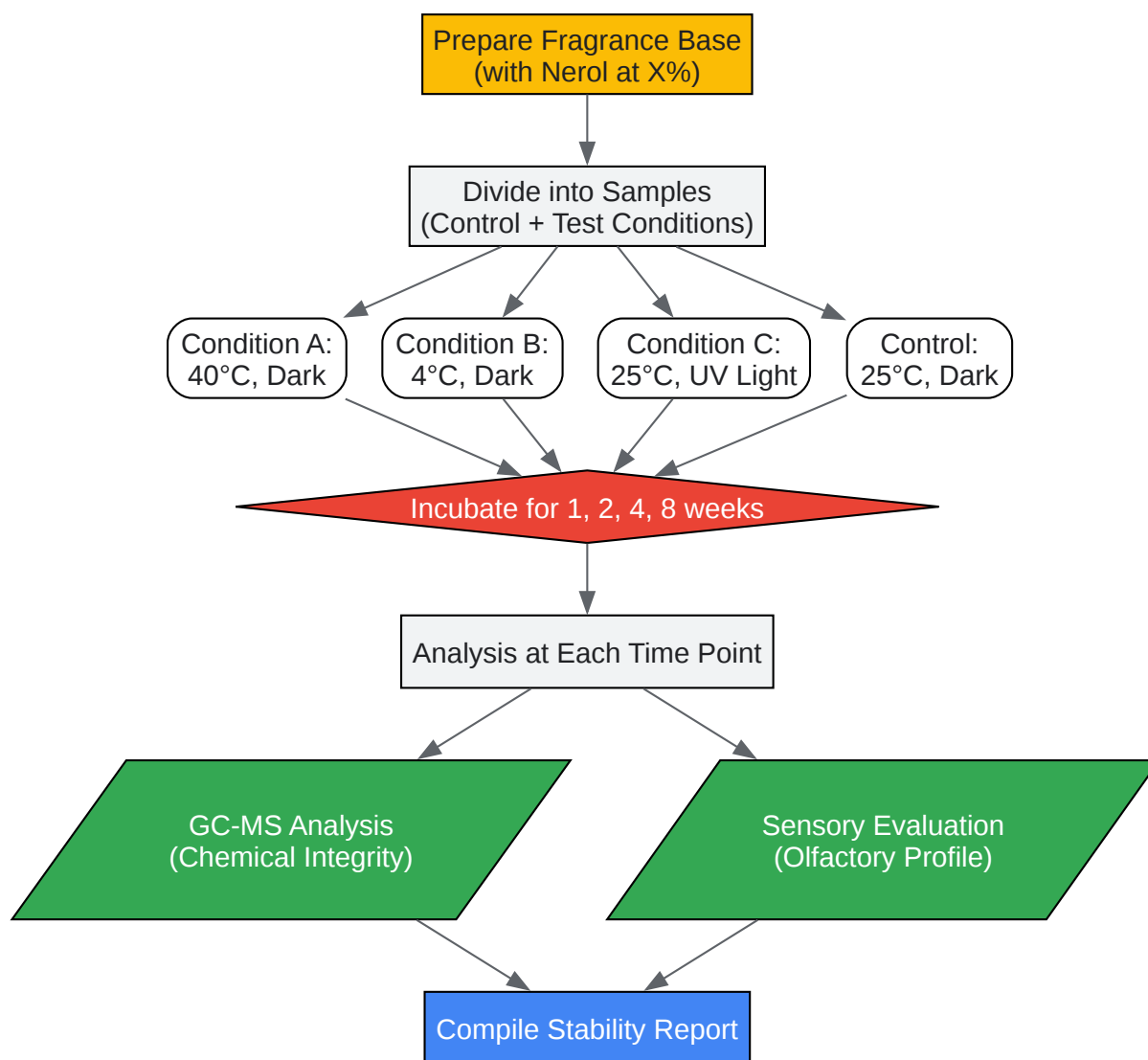
## Performance and Stability

**Nerol** demonstrates good stability in typical fragrance carriers, particularly alcoholic solutions, making it well-suited for eau de toilette and parfum formulations. However, its chemical structure makes it more susceptible to acid-catalyzed cyclization than its isomer, geraniol. This

reaction can alter the olfactory profile. Therefore, careful pH control is necessary in formulations, especially in acidic products where stability may be compromised.

#### Visualization: Experimental Workflow for Stability Testing

This workflow outlines the process for assessing the stability of **nerol** in a fragrance base under various conditions.



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Caption: Workflow for evaluating the chemical and olfactory stability of **Nerol**.

## Experimental Protocols

### Protocol 4.1: Olfactory Evaluation of **Nerol**

- Objective: To systematically evaluate the olfactory characteristics of a **nerol** sample over time.
- Materials:
  - **Nerol** sample (e.g., 10% solution in ethanol).
  - Standard perfumer's smelling strips (blotters).
  - Timer.
  - Odor-free environment.
- Methodology:
  1. Dip a clean smelling strip approximately 1 cm into the **nerol** solution.
  2. Remove the strip and allow the solvent to evaporate for 10-15 seconds.
  3. Initial Evaluation (Top Note): Wave the strip 2-3 cm from the nose and record initial impressions. Note the fresh, citrus, and green characteristics.
  4. Mid-Stage Evaluation (Heart Note): Evaluate the strip again at 5 minutes, 30 minutes, and 2 hours. Record the development of the floral (rose, **neroli**) and marine notes.
  5. Dry-Down Evaluation (Base Note): Evaluate the strip at 4, 8, and 24 hours to assess tenacity and the evolution of the scent profile. Note any changes or remaining characteristics.

6. Compare findings with a reference sample of geraniol to clearly identify the unique fresh and "wet" facets of **nerol**.

#### Protocol 4.2: Evaluation of **Nerol** in a Simple Eau de Cologne Base

- Objective: To assess the impact of **nerol** on a classic fragrance structure.
- Materials:
  - **Nerol**.
  - Bergamot oil.
  - Lemon oil.
  - Petitgrain oil.
  - Ethanol (perfumer's grade).
  - Glass beakers, pipettes, and sample vials.
- Methodology:
  1. Prepare two formulations: a Control Base and a Test Base.
    - Control Base (10g): Bergamot (2g), Lemon (1g), Petitgrain (0.5g), Ethanol (6.5g).
    - Test Base (10g): Bergamot (2g), Lemon (1g), Petitgrain (0.5g), **Nerol** (0.5g), Ethanol (6.0g).
  2. Mix both solutions until homogenous and allow them to macerate for at least 48 hours in a cool, dark place.
  3. Evaluate both formulations on smelling strips and on skin.
  4. Analysis: Compare the two versions. Note how **nerol** in the Test Base adds a floral freshness, brightens the citrus top notes, and potentially increases the longevity of the heart.

### Protocol 4.3: pH Stability Assessment

- Objective: To observe the impact of an acidic environment on the stability of **nerol**.
- Materials:
  - **Nerol** (10% solution in ethanol).
  - Two fragrance bases: one buffered to pH 7.0 (neutral) and one buffered to pH 4.5 (acidic) using a citrate buffer.
  - GC-MS equipment.
  - Incubator set to 40°C.
- Methodology:
  1. Add the **nerol** solution to both the neutral and acidic bases to achieve a final concentration of 1% **nerol**.
  2. Take an initial sample (T=0) from both batches for GC-MS analysis to determine the initial concentration of **nerol**.
  3. Store both batches in sealed containers in an incubator at 40°C to accelerate aging.
  4. Withdraw samples at 1, 2, and 4 weeks.
  5. Analyze the samples via GC-MS to quantify the remaining percentage of **nerol** and identify any degradation products (e.g., cyclic terpenes).
  6. Analysis: Compare the degradation rate of **nerol** in the acidic base versus the neutral base to quantify its instability in low-pH systems.

## Safety and Regulatory Information

**Nerol** is considered safe for use in cosmetic and fragrance formulations when used within recommended concentrations. However, it is classified as a flammable liquid and can cause



skin irritation or allergic reactions in sensitive individuals. Commercial grades of **nerol** may contain geraniol, a known allergen.

#### Data Presentation: Safety Profile of **Nerol**

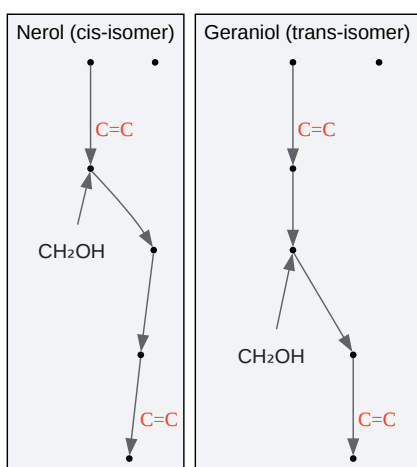
Parameter	Information	References
GHS Classification	Flammable Liquid; May cause skin irritation/allergic skin reaction; Causes serious eye damage.	
IFRA Standard	Not restricted by IFRA 51st Amendment for Category 4 (Fine Fragrance).	
Allergen Status	Pure nerol is not listed as an allergen, but may contain allergenic impurities like geraniol and citral.	
Handling Precautions	Use protective gloves and eyewear. Ensure proper ventilation. Store in a cool, dry place away from heat and light.	
Environmental Profile	Not considered Persistent, Bioaccumulative, and Toxic (PBT).	

## Synthesis and Isomerism

**Nerol** is the cis- or (Z)-isomer of 3,7-dimethylocta-2,6-dien-1-ol. Its trans- or (E)-isomer is geraniol. This stereochemical difference is responsible for their distinct olfactory properties despite having the same molecular formula and weight. Synthetically, **nerol** can be produced via the pyrolysis of beta-pinene to yield myrcene, which is then converted through several steps into a mixture of alcohols from which **nerol** is separated by distillation.

Visualization: Isomeric Relationship of **Nerol** and Geraniol

This diagram shows the structural difference between the cis (**Nerol**) and trans (Geraniol) isomers.



Note: DOT language has limitations for precise chemical structures.  
This diagram conceptually illustrates the cis/trans difference at the C2-C3 double bond.

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Caption: Conceptual depiction of the cis (**Nerol**) vs. trans (Geraniol) isomerism.

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## References

- 1. Nerol (CAS: 106-25-2) – Premium Floral Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. ScenTree - Nerol (CAS N° 106-25-2) [scentree.co]
- 3. Nerol - Hekserij [eng.hekserij.nl]
- 4. Nerol - Wikipedia [en.wikipedia.org]
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